

Solubilizing and storing BMT-046091 for experiments

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Compound of Interest

Compound Name: BMT-046091

Cat. No.: B15496919

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Application Notes and Protocols for BMT-046091

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization, storage, and experimental use of **BMT-046091**, a potent and selective inhibitor of Adaptor-Associated Kinase 1 (AAK1).

Introduction

BMT-046091 is a valuable research tool for studying the physiological and pathological roles of AAK1. AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental process for synaptic vesicle recycling and receptor internalization. [1][2] **BMT-046091** inhibits AAK1 with a reported IC₅₀ of 2.8 nM.[1][2] Proper handling and preparation of this compound are critical for obtaining accurate and reproducible experimental results.

Physicochemical and Storage Data

Quantitative data regarding the properties and storage of **BMT-046091** are summarized in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	311.385 g/mol	MyBioSource
Purity	>98% (HPLC)	MyBioSource
Solubility	10 mM in DMSO	ProbeChem
Storage of Solid Powder	-20°C for up to 12 months; 4°C for up to 6 months	ProbeChem
Storage in Solvent	-80°C for up to 6 months; -20°C for up to 6 months	ProbeChem

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **BMT-046091** for use in various experimental assays.

Materials:

- **BMT-046091** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Tabletop centrifuge

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial of **BMT-046091** to ensure that all the powder is collected at the bottom of the vial.[\[1\]](#)
- Calculation of Required Volume: To prepare a 10 mM stock solution, calculate the required volume of DMSO based on the mass of **BMT-046091**. For example, to prepare a 10 mM stock from 1 mg of **BMT-046091** (MW = 311.385 g/mol), the required volume of DMSO would be: $(1 \text{ mg} / 311.385 \text{ g/mol}) / (10 \text{ mmol/L}) = 0.000321 \text{ L} = 321 \text{ }\mu\text{L}$
- Dissolution: Carefully add the calculated volume of anhydrous DMSO to the vial containing **BMT-046091**.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 6 months).

Quality Control:

- Visually inspect the solution to ensure there are no visible particulates.
- For sensitive applications, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC).

Dilution to Working Concentrations

Objective: To prepare diluted solutions of **BMT-046091** for use in cell-based or biochemical assays.

Materials:

- Prepared **BMT-046091** stock solution (e.g., 10 mM in DMSO)
- Appropriate aqueous buffer or cell culture medium (pre-warmed to the experimental temperature if necessary)

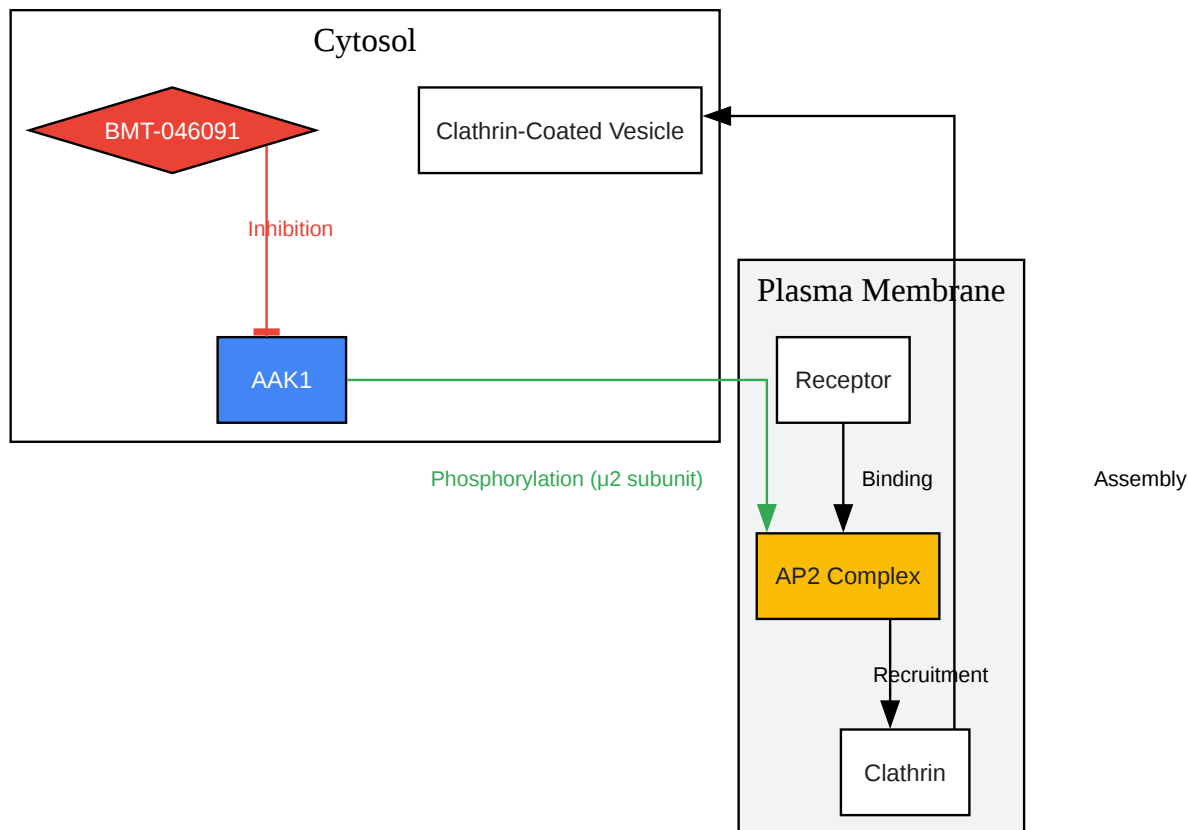
- Sterile dilution tubes and pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the **BMT-046091** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired aqueous buffer or cell culture medium to achieve the final working concentration.
 - Important: To avoid precipitation, it is recommended to add the DMSO stock solution to the aqueous buffer and mix immediately. Avoid high concentrations of DMSO in the final working solution (typically <0.5%) as it can be toxic to cells.
- Final Mixing: Gently vortex or invert the tube to ensure homogeneity of the diluted solution.
- Use: Use the freshly prepared working solution immediately in your experiment. Do not store diluted aqueous solutions for extended periods.

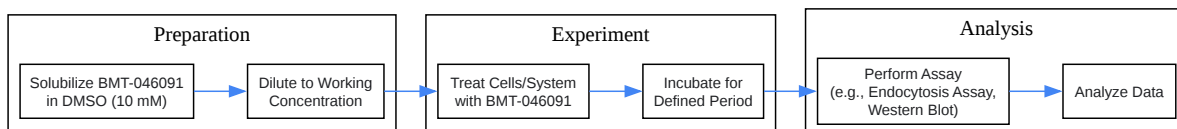
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of AAK1 in clathrin-mediated endocytosis and a typical experimental workflow for studying the effects of **BMT-046091**.



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Caption: AAK1's role in clathrin-mediated endocytosis and its inhibition by **BMT-046091**.



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Caption: General experimental workflow for using **BMT-046091**.

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References

- [1. rupress.org \[rupress.org\]](http://rupress.org)
- [2. WNT Activates the AAK1 Kinase to Promote Clathrin-Mediated Endocytosis of LRP6 and Establish a Negative Feedback Loop - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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